

Limitations of the Optochin susceptibility test in clinical microbiology.

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Optochin Susceptibility Test: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the **Optochin** susceptibility test for the presumptive identification of Streptococcus pneumoniae.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the **Optochin** susceptibility test?

The **Optochin** susceptibility test is a presumptive method for differentiating Streptococcus pneumoniae from other alpha-hemolytic streptococci, often referred to as viridans group streptococci.[1] The test relies on the differential susceptibility of these bacteria to the chemical ethylhydrocupreine hydrochloride (**Optochin**). S. pneumoniae is susceptible to **Optochin**, which inhibits its growth and results in a zone of inhibition around an **Optochin**-impregnated disk on an agar plate.[1][2] In contrast, most viridans group streptococci are resistant to **Optochin** and will grow up to the edge of the disk.[1][2]

Q2: What are the primary limitations of the **Optochin** test?

While widely used, the **Optochin** test has several limitations:

Troubleshooting & Optimization





- Emergence of Resistant S. pneumoniae: Strains of S. pneumoniae that are resistant to **Optochin** have been reported, which can lead to false-negative results.[3][4][5] The prevalence of resistance can vary, with some studies reporting rates from 2-3.2% and others as high as 18%.[6][7]
- Susceptibility in Other Viridans Streptococci: Some viridans group streptococci, such as Streptococcus mitis and Streptococcus pseudopneumoniae, can show susceptibility to Optochin, leading to false-positive results.[8][9]
- Dependence on Test Conditions: The accuracy of the test is highly dependent on strict
 adherence to the experimental protocol, including the type of agar medium, incubation time,
 and atmospheric conditions (CO2 concentration).[10][11][12]
- Presumptive Nature: The test is considered presumptive and not definitive. Confirmatory
 tests, such as the bile solubility test, are often recommended, especially for isolates showing
 intermediate or questionable results.[2]

Q3: When is a confirmatory test, such as the bile solubility test, necessary?

A confirmatory test is recommended in the following situations:

- Intermediate Zone of Inhibition: When the zone of inhibition around the **Optochin** disk is in the intermediate or questionable range (e.g., between 7 mm and 14 mm).[2]
- Optochin-Resistant Isolates Suspected to be S. pneumoniae: If an alpha-hemolytic streptococcus isolate is resistant to Optochin but is suspected to be S. pneumoniae based on other characteristics (e.g., colony morphology, clinical source), a bile solubility test should be performed.[4]
- Invasive Isolates: For invasive isolates, it is crucial to confirm the identification of Optochinresistant alpha-hemolytic streptococci to rule out S. pneumoniae.[4]

Q4: How does CO2 incubation affect the **Optochin** test?

Incubation in a CO2-enriched environment, which is often required for the growth of S. pneumoniae, can decrease the size of the inhibition zone around the **Optochin** disk.[11][13] [14] This can potentially lead to a susceptible strain being misinterpreted as resistant (a false-





negative result). Therefore, it is critical to adhere to standardized incubation conditions and to be aware of this effect when interpreting results.

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Action(s)
No zone of inhibition with a known S. pneumoniae control strain.	1. Inactive Optochin disks (improper storage or expired).2. Incorrect incubation conditions (e.g., excessively high CO2 concentration).3. The control strain has lost its susceptibility.	1. Verify the expiration date and proper storage of the Optochin disks. Test with a new lot of disks.2. Ensure incubation is at 35-37°C in 5% CO2 for 18-24 hours.[11]3. Obtain a new, certified quality control strain of S. pneumoniae (e.g., ATCC 49619).[1]
A zone of inhibition is observed with a viridans streptococcus control strain.	 Some viridans species can be susceptible to Optochin.2. The control strain is misidentified. 	1. This highlights a known limitation of the test. Report the result and consider confirmatory testing if the isolate is from a significant clinical sample.2. Verify the identity of the control strain.
Zone of inhibition is in the intermediate/equivocal range (7-14 mm).	1. The isolate may be S. pneumoniae with reduced susceptibility.2. The isolate may be a susceptible viridans streptococcus.3. Nonstandardized inoculum density or incubation conditions.	1. Perform a bile solubility test for confirmation. An isolate with an intermediate zone that is bile soluble is presumptively identified as S. pneumoniae. [2]2. Standardize the inoculum to a 0.5 McFarland standard. [8]3. Ensure correct incubation time and atmosphere.
False-negative result (known S. pneumoniae tests as resistant).	1. The isolate is a genuinely Optochin-resistant strain of S. pneumoniae.2. Suboptimal incubation conditions (high CO2) reducing zone size.3. Use of incorrect agar medium.	1. Perform a bile solubility test for confirmation.[4]2. Review and standardize incubation procedures.[11]3. Use 5% sheep blood agar as recommended.[1] Trypticase Soy Agar (TSA) with sheep



		blood is often recommended to avoid misidentification.[12]
	1. The isolate belongs to a	
False-positive result (a viridans	species of viridans streptococci	1. Perform a bile solubility test.
streptococcus tests as	known to be Optochin-	Most viridans streptococci are
susceptible).	susceptible (e.g., S. mitis, S.	bile insoluble.[15]
	pseudopneumoniae).	

Data Presentation

Table 1: Performance Characteristics of the Optochin Susceptibility Test

Parameter	Finding	Reference
Sensitivity	>95% for presumptive identification.	[3]
Correct Identification (Overall)	90.5% for viridans group streptococci isolates.	[8][9]
Correct Identification (Optochin Susceptible Group)	87.5%	[8][9]
Correct Identification (Optochin Resistant Group)	93.5%	[8][9]

Table 2: Prevalence of Optochin Resistance in Streptococcus pneumoniae

Study Population/Region	Prevalence of Resistance	Reference
Clinical isolates in Portugal	3.2%	[6]
Colonizing isolates in healthy children in Portugal	2.1%	[6]
General reported rates	Can be as high as 18%	[7]

Experimental Protocols



Optochin Susceptibility Test

- Culture Preparation: From a pure 18- to 24-hour culture, select one to three isolated colonies
 of the alpha-hemolytic streptococcus to be tested.
- Inoculation: Streak the colonies onto a 5% sheep blood agar plate to obtain confluent growth in the area of inoculation.
- Disk Placement: Using sterile forceps, place a 6-mm disk impregnated with 5 μg of
 Optochin onto the inoculated surface of the agar. Gently press the disk to ensure it adheres firmly to the agar.
- Incubation: Incubate the plate at 35-37°C for 18-24 hours in a 5% CO2-enriched atmosphere.
- Interpretation of Results:
 - Susceptible (S. pneumoniae): A zone of inhibition of ≥14 mm in diameter around the disk.
 - Resistant (Viridans streptococci): No zone of inhibition, or a zone of <14 mm in diameter.
 - Equivocal: A zone of inhibition between 7 mm and 14 mm requires a confirmatory test.[2]

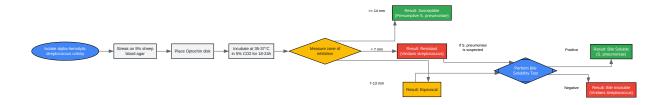
Bile Solubility Test (Tube Method) - Confirmatory Test

- Bacterial Suspension: Prepare a heavy suspension of the organism from a pure culture in 1
 ml of sterile saline. The turbidity should be equivalent to a 0.5 to 1.0 McFarland standard.
- Aliquot: Divide the suspension into two tubes (0.5 ml each). Label one "Test" and the other "Control".
- Reagent Addition:
 - To the "Test" tube, add 0.5 ml of 2% sodium deoxycholate (bile salt) solution and mix.
 - To the "Control" tube, add 0.5 ml of sterile saline and mix.
- Incubation: Incubate both tubes at 35-37°C for up to 2 hours.



- Interpretation of Results:
 - Positive (S. pneumoniae): Clearing of the turbidity in the "Test" tube, while the "Control" tube remains turbid.
 - Negative (Viridans streptococci): The "Test" tube remains turbid.

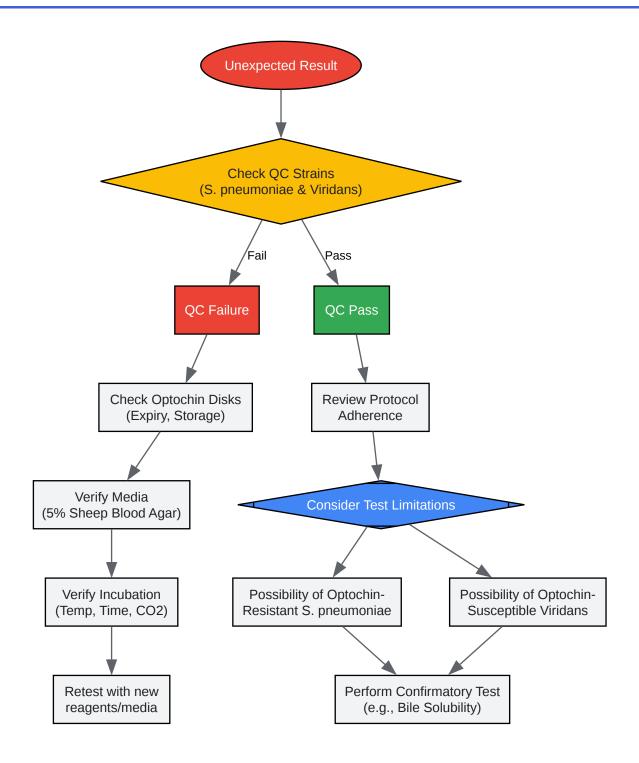
Visualizations



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Caption: Experimental workflow for the **Optochin** susceptibility test and confirmatory bile solubility test.





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Caption: Logical workflow for troubleshooting unexpected **Optochin** test results.

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